

Commercial suppliers of Di-n-nonyl phthalate-3,4,5,6-d4

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Compound of Interest

Compound Name: *Di-n-nonyl phthalate-3,4,5,6-d4*

Cat. No.: *B1456434*

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An In-depth Technical Guide to Commercial Sourcing of **Di-n-nonyl Phthalate-3,4,5,6-d4**

This guide serves as a technical resource for researchers, scientists, and professionals in drug development, providing detailed information on the commercial availability and technical specifications of **Di-n-nonyl phthalate-3,4,5,6-d4**. This deuterated analog is a critical internal standard for the accurate quantification of Di-n-nonyl phthalate in various matrices.

Commercial Suppliers and Product Specifications

Di-n-nonyl phthalate-3,4,5,6-d4 is available from several specialized chemical suppliers. The following table summarizes the key quantitative data from various commercial sources to facilitate comparison.

Supplier	Product Code/Catalog #	CAS Number	Molecular Weight (g/mol)	Chemical Formula	Isotopic Purity/Enrichment	Notes
Sigma-Aldrich	-	-	422.63	C ₂₆ D ₄ H ₃₈ O ₄	98 atom % D	Assay: 98% (CP)
LGC Standards	TRC-A634908[1]	1202865-43-7[1]	422.3334[1]	-	-	Unlabelled CAS: 84-76-4[1]
AccuStandard	PHTH-D4-013S[2]	1202865-43-7[2]	-	-	-	Provided as a certified reference material at 100 µg/mL in Methanol[2]
CDN Isotopes	D-6827[3]	1202865-43-7[3]	422.64[3]	C ₆ D ₄ [COO(CH ₂) ₈ CH ₃] ₂ [3]	99 atom % D[3]	Unlabelled CAS: 84-76-4[3]
Pharmaffiliates	PA PST 010950[4]	1202865-43-7[4]	422.64[4]	C ₂₆ H ₃₈ D ₄ O ₄ [4]	-	-
Fisher Scientific	30313599	-	-	-	-	Supplier is CDN Isotopes

Representative Experimental Protocol: Quantification of Di-n-nonyl Phthalate in a Sample Matrix using GC-MS and an Internal Standard

The following is a generalized methodology for the use of **Di-n-nonyl phthalate-3,4,5,6-d4** as an internal standard for the quantification of its non-deuterated counterpart in a given sample.

This protocol is representative and may require optimization based on the specific matrix and instrumentation.

1. Objective: To accurately quantify the concentration of Di-n-nonyl phthalate in a sample using Gas Chromatography-Mass Spectrometry (GC-MS) with **Di-n-nonyl phthalate-3,4,5,6-d4** as an internal standard.

2. Materials:

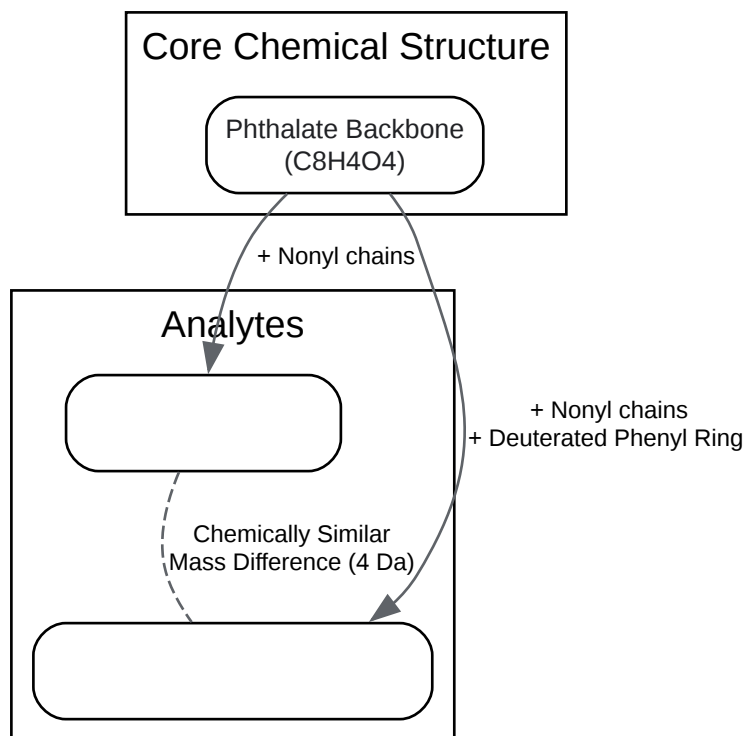
- Di-n-nonyl phthalate standard
- **Di-n-nonyl phthalate-3,4,5,6-d4** (Internal Standard, IS)
- High purity solvents (e.g., hexane, dichloromethane)
- Sample for analysis
- GC-MS system

3. Procedure:

Visualizations

The following diagrams illustrate key logical and experimental workflows.

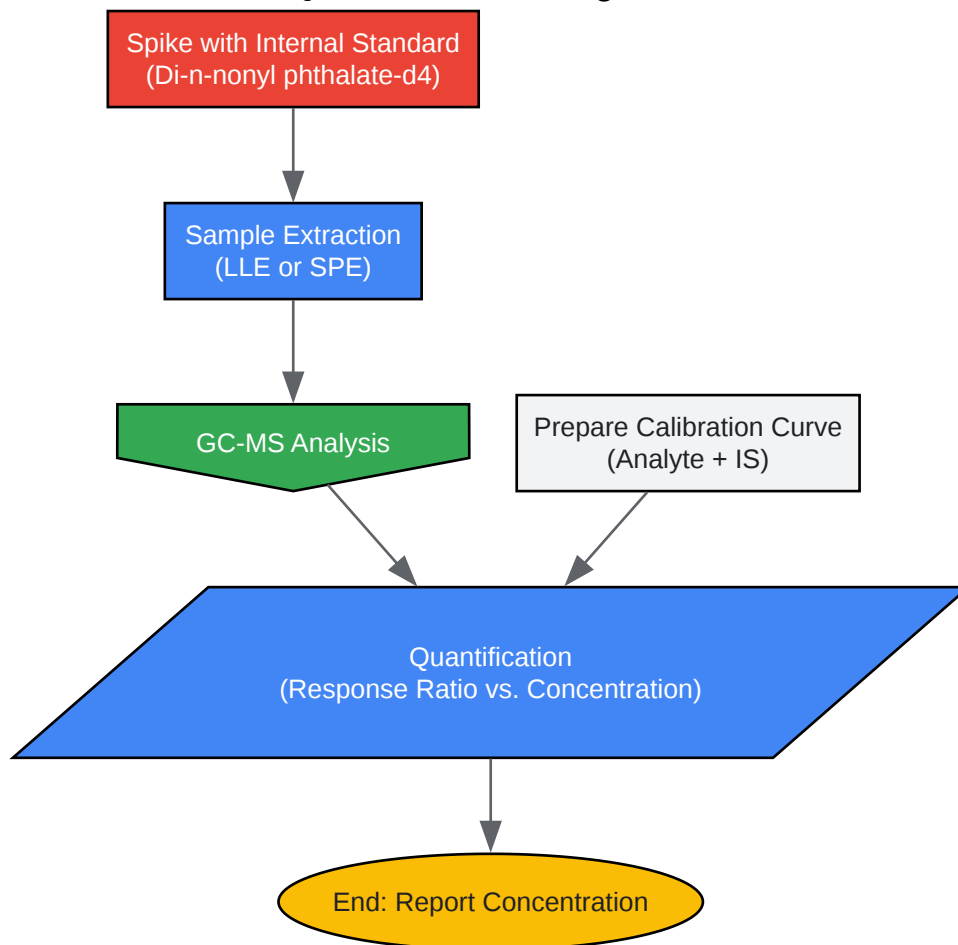
Logical Relationship of Deuterated Standard to Analyte



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Caption: Relationship between the analyte and its deuterated internal standard.

Workflow for Quantification using Internal Standard



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Caption: Experimental workflow for sample analysis using an internal standard.

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References

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